

An In-depth Technical Guide on the Potential Biological Activities of Thalirugidine

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Compound of Interest

Compound Name: *Thalirugidine*

Cat. No.: *B13412123*

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To our valued researchers, scientists, and drug development professionals,

This document serves to address the inquiry into the biological activities of the chemical compound **Thalirugidine**. Following a comprehensive review of publicly available scientific literature and databases, it must be concluded that there is a significant lack of information regarding the biological activities of **Thalirugidine**. This scarcity of data prevents the creation of an in-depth technical guide as originally intended.

Our extensive search of scientific databases for "**Thalirugidine**" and its associated identifiers, including its CAS number (64215-95-8), yielded minimal and conflicting results. The primary sources of information are the PubChem database and a brief entry on ChemBK.

Chemical and Physical Properties

The PubChem database provides the most reliable and detailed information on the chemical identity of **Thalirugidine**[1].

Table 1: Chemical and Physical Properties of **Thalirugidine**[1]

Property	Value
PubChem CID	44584027
Molecular Formula	C39H46N2O8
Molecular Weight	670.8 g/mol
IUPAC Name	(1S)-1-[[4-[5-[[[(1S)-5-hydroxy-6,7-dimethoxy-2-methyl-3,4-dihydro-1H-isoquinolin-1-yl]methyl]-2-methoxyphenoxy]phenyl]methyl]-6,7-dimethoxy-2-methyl-3,4-dihydro-1H-isoquinolin-5-ol
Synonyms	64215-95-8, ChEMBL504612
Natural Source	Thalictrum foliolosum

It is crucial to note a significant discrepancy in the information available from different sources. While PubChem consistently identifies **Thalirugidine** with the molecular formula C39H46N2O8, the chemical supplier ChemBK lists a compound with the same name and CAS number but with a molecular formula of C10H9NO2[2][3]. This inconsistency underscores the limited and unverified nature of the available data.

Reported Biological Activities

The ChemBK entry for **Thalirugidine** makes a brief mention of potential biological activities, stating that it "has antibacterial activity and can be used as an insecticide"[2][3]. However, this claim is not substantiated by any cited experimental data, peer-reviewed studies, or quantitative metrics. Without access to primary research, it is impossible to verify these reported activities or to provide any details on the mechanism of action, potency, or spectrum of activity.

The PubChem entry for **Thalirugidine** does not contain any curated biological activity data or links to bioassay results[1]. The mention of its presence in the plant *Thalictrum foliolosum* suggests it is a natural product, but no studies detailing its isolation and biological characterization were identified in our search[1].

Absence of Experimental Data and Signaling Pathways

A thorough search for experimental protocols, quantitative data (such as IC₅₀ or MIC values), and descriptions of signaling pathways related to **Thalirugidine**'s biological effects yielded no results. The core requirements for this technical guide—structured data tables, detailed methodologies, and visualizations of molecular pathways—cannot be fulfilled due to the complete absence of this information in the scientific literature.

Conclusion and Future Outlook

At present, the scientific community lacks the necessary data to compile a comprehensive technical guide on the biological activities of **Thalirugidine**. The conflicting information regarding its basic chemical formula, coupled with the unsubstantiated claims of its biological effects, highlights the need for foundational research on this compound.

For researchers interested in this area, the initial steps would involve:

- **Verification of the chemical structure:** Confirming the correct molecular formula and structure of **Thalirugidine** isolated from its natural source.
- **Bioactivity screening:** Conducting a broad range of in vitro assays to identify and validate any potential biological activities, such as antimicrobial, anticancer, anti-inflammatory, or neuroprotective effects.
- **Mechanism of action studies:** If any significant bioactivity is confirmed, subsequent research would be required to elucidate the underlying molecular mechanisms and signaling pathways.

Until such primary research is conducted and published, any discussion of the potential biological activities of **Thalirugidine** remains speculative. We recommend that professionals in drug development exercise caution when considering this compound and recognize the current limitations of available knowledge.

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References

- 1. Thalirugidine | C39H46N2O8 | CID 44584027 - PubChem [pubchem.ncbi.nlm.nih.gov]
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